

Laboratory Synthesis of Surgumycin: Application Notes and Protocols

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Compound of Interest

Compound Name: *Surgumycin*

Cat. No.: *B15581106*

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Abstract

Surgumycin is a carbonyl-conjugated pentaenic antibiotic. While its chemical structure has been elucidated, detailed protocols for its total laboratory synthesis are not extensively documented in publicly available scientific literature. This document aims to provide comprehensive information currently available on **Surgumycin** and presents generalized synthetic strategies relevant to polyene macrolide antibiotics, which may serve as a foundational guide for researchers undertaking its synthesis.

Introduction to Surgumycin

Surgumycin is classified as a polyene macrolide, a class of naturally occurring compounds known for their antifungal properties. Its identity has been confirmed through various analytical methods, and its basic chemical and physical properties are summarized below.

Chemical Identity

Property	Value
CAS Number	51938-50-2[1]
Molecular Formula	C36H60O11[1][2]
Molecular Weight	668.86 g/mol [1]
IUPAC Name	(3Z,5Z,7E,9E,11E,14S,15S,16R,18R,20R,22R,25S,26R,28R,30S,31S,32S)-14,16,18,20,22,25,26,28,30-nonahydroxy-32-isopropyl-15,31-dimethyloxacyclodotriaconta-3,5,7,9,11-pentaen-2-one[1]
Synonyms	LIA-0166, Sugin[1]

General Strategies for Polyene Macrolide Synthesis

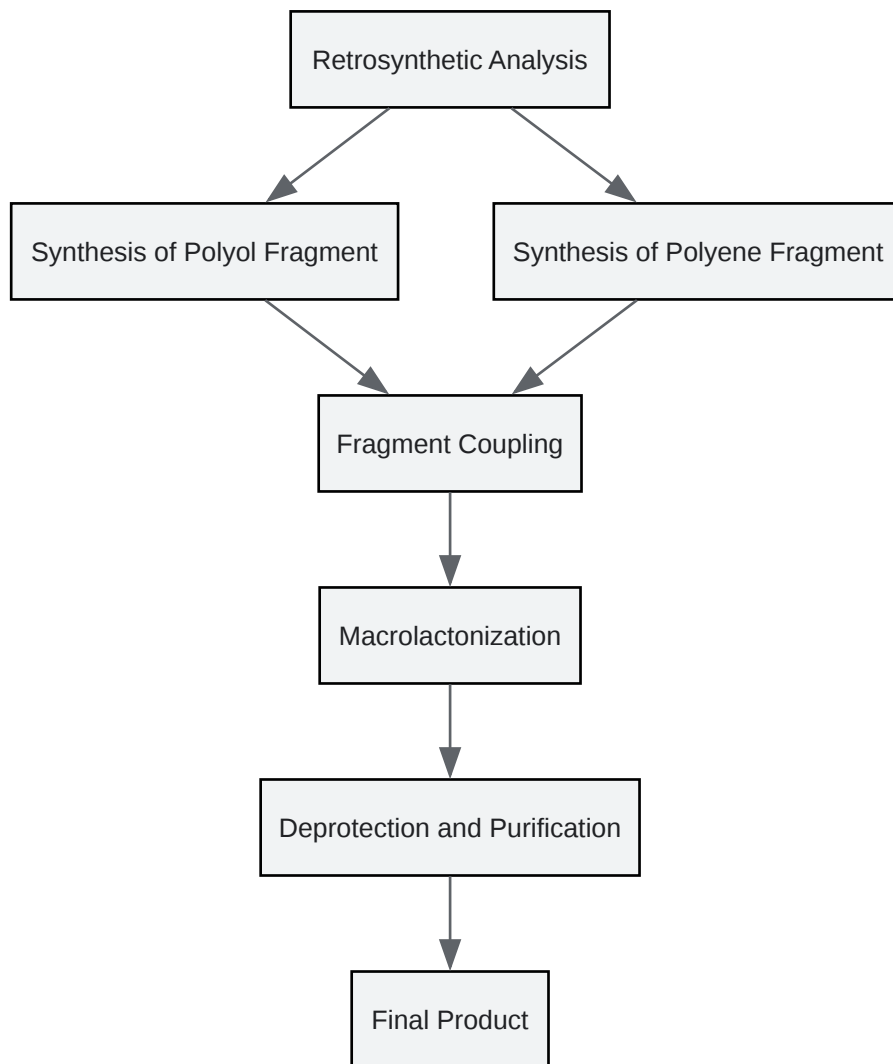
The total synthesis of polyene macrolides like **Surgumycin** is a significant challenge due to their large and complex structures, featuring a macrocyclic lactone, a conjugated polyene system, and multiple stereocenters. While a specific synthetic route for **Surgumycin** is not published, general strategies for analogous compounds can provide a conceptual framework.

A common approach involves a convergent synthesis, where different fragments of the molecule are synthesized independently and then coupled together in the final stages.

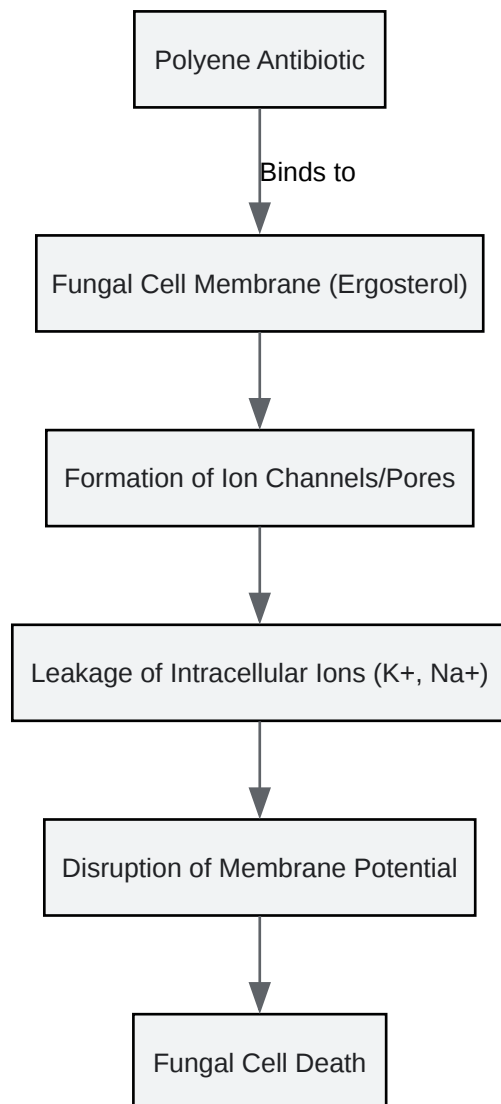
Conceptual Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of a polyene macrolide antibiotic.

Conceptual Workflow for Polyene Macrolide Synthesis



Mechanism of Action of Polyene Antibiotics



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References

- 1. A unified approach to polyene macrolides: synthesis of candidin and nystatin polyols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Polyene Macrolide Antimicrobials for Use In Animals - Pharmacology - MSD Veterinary Manual [msdvetmanual.com]
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